

# Personal protective equipment for handling Fezolinetant

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## Compound of Interest

Compound Name: Fezolinetant

Cat. No.: B607441

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## Essential Safety and Handling Guide for Fezolinetant

This guide provides crucial safety and logistical information for laboratory professionals handling **Fezolinetant**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper management of this compound.

## Physical and Chemical Properties

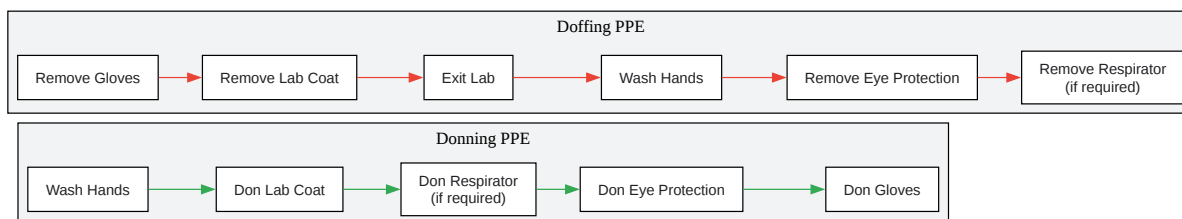
A summary of the key physical and chemical properties of **Fezolinetant** is provided in the table below.

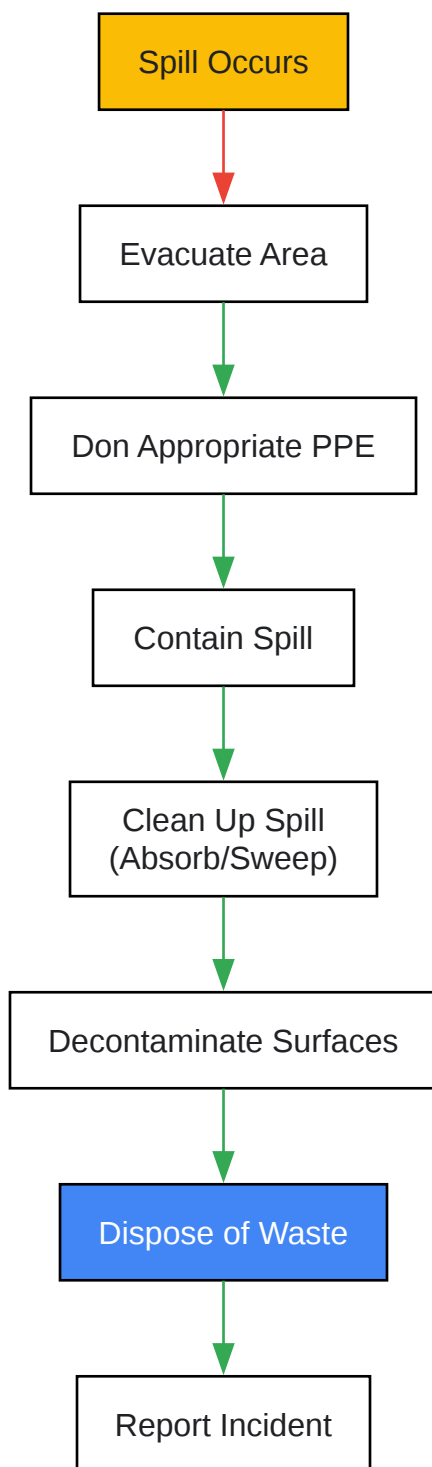
Property	Value
Synonyms	ESN-364
Molecular Formula	C <sub>16</sub> H <sub>15</sub> FN <sub>6</sub> OS
Molecular Weight	358.39 g/mol
Appearance	Crystalline solid
Storage (Powder)	-20°C for 3 years; 4°C for 2 years
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Fezolinetant** to minimize exposure risk.

- Eye Protection: Safety goggles with side-shields are required to protect against splashes and dust.<sup>[1]</sup>
- Hand Protection: Use appropriate chemical-resistant gloves that have been inspected for integrity before use.<sup>[2]</sup>
- Body Protection: Wear impervious clothing, such as a lab coat, to prevent skin contact.<sup>[1]</sup>
- Respiratory Protection: If there is a risk of inhalation of dust or aerosols, a suitable respirator should be used.<sup>[1][2]</sup> Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.<sup>[2]</sup>





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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medkoo.com [medkoo.com]
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